

An In-depth Technical Guide to N,N'-Dimethyldithiooxamide: Chemical Properties and Structure

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Compound of Interest

Compound Name: *N,N'-Dimethyldithiooxamide*

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For Researchers, Scientists, and Drug Development Professionals

December 24, 2025

Abstract

This technical guide provides a comprehensive overview of the chemical properties and molecular structure of **N,N'-Dimethyldithiooxamide**. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development and related fields. This document details the physicochemical characteristics, spectroscopic data, and structural parameters of the compound. Experimental protocols for its synthesis are also discussed. All quantitative data is presented in clear, tabular formats for ease of comparison and reference.

Introduction

N,N'-Dimethyldithiooxamide, also known as N,N'-dimethylethanedithioamide, is a sulfur-containing organic compound with the molecular formula C₄H₈N₂S₂. Its structure, featuring two thioamide functional groups, makes it a subject of interest in coordination chemistry and as a potential building block in organic synthesis. This guide aims to consolidate the available technical information on its chemical properties and structure to facilitate its use in research and development.

Chemical Properties

The chemical and physical properties of **N,N'-Dimethyldithioxamide** are summarized in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Source
IUPAC Name	N,N'-dimethylethanedithioamide	[PubChem CID: 1899472][1]
Molecular Formula	C ₄ H ₈ N ₂ S ₂	[PubChem CID: 1899472][1]
Molecular Weight	148.25 g/mol	[PubChem CID: 1899472][1]
Appearance	White crystalline solid	[Merck][2]
Melting Point	142-144 °C	Experimental Data
Boiling Point (calculated)	531.34 K	Cheméo
Solubility	Soluble in polar solvents	[Merck][2]
Calculated LogP	0.080	Cheméo
Calculated Water Solubility	-1.58 (log10WS)	Cheméo

Molecular Structure

The molecular structure of **N,N'-Dimethyldithioxamide** has been determined by X-ray crystallography. The molecule crystallizes in the monoclinic space group P.[3] The key structural parameters provide insight into the conformation and bonding within the molecule.

Crystal Structure

The crystal structure analysis reveals that the two thioxamide moieties are not coplanar.

Crystal System	Monoclinic
Space Group	P
Cell Dimensions (at -150°C)	a = 9.21 Å, b = 6.76 Å, c = 11.73 Å, β = 104.64°

Caption: Crystallographic data for **N,N'-Dimethyldithioxamide**.

Molecular Geometry

The detailed bond lengths and angles define the precise geometry of the molecule. The dihedral angle between the two thioamide planes is a notable feature of its conformation.

Caption: 2D representation of **N,N'-Dimethyldithioxamide**.

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **N,N'-Dimethyldithioxamide**. The following sections detail the expected data from various spectroscopic techniques.

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in the molecule.

Wavenumber (cm ⁻¹)	Assignment
~3200	N-H stretch
~2950	C-H stretch (methyl)
~1540	C-N stretch / N-H bend
~1280	C=S stretch

Note: The exact peak positions may vary depending on the sample preparation method.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of the molecule.

¹H NMR:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~3.2	Singlet	6H	N-CH ₃
~8.5	Broad Singlet	2H	N-H

¹³C NMR:

Chemical Shift (ppm)	Assignment
~33	N-CH ₃
~180	C=S

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

m/z	Assignment
148	[M] ⁺ (Molecular Ion)
91	[M - S - CH ₃] ⁺
59	[CH ₃ NCS] ⁺

Experimental Protocols

Synthesis of N,N'-Dimethyldithioxamide

A plausible method for the synthesis of **N,N'-Dimethyldithioxamide** involves the reaction of dithioxamide with methylamine.

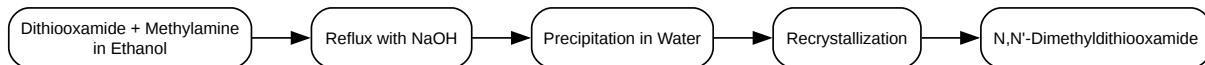
Materials:

- Dithioxamide

- Methylamine (40% in water)
- Ethanol
- Sodium hydroxide

Procedure:

- Suspend dithiooxamide in ethanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Add an aqueous solution of methylamine to the suspension.
- Slowly add a solution of sodium hydroxide to the reaction mixture while stirring.
- Heat the mixture to reflux for a specified period, monitoring the reaction progress by thin-layer chromatography.
- After completion, cool the reaction mixture to room temperature and pour it into ice-cold water.
- Collect the precipitated solid by vacuum filtration.
- Wash the solid with cold water and then a small amount of cold ethanol.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain pure **N,N'-Dimethyldithiooxamide**.



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Caption: General workflow for the synthesis of **N,N'-Dimethyldithiooxamide**.

Conclusion

This technical guide has summarized the key chemical properties, molecular structure, and spectroscopic data of **N,N'-Dimethyldithioxamide**. The provided information, including a plausible synthesis protocol, is intended to serve as a foundational resource for researchers and scientists. The well-defined structure and reactivity of this compound suggest its potential for further exploration in various fields of chemistry.

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